

vinyl isocyanate suppliers and purity grades

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Compound of Interest

Compound Name: Vinyl isocyanate

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An In-depth Technical Guide to **Vinyl Isocyanate** for Researchers and Drug Development Professionals

Introduction

Vinyl isocyanate (CAS No. 3555-94-0) is a highly reactive organic compound with the chemical formula C_3H_3NO .^{[1][2]} Its structure, containing both a vinyl group and an isocyanate functional group, makes it a valuable and versatile reagent in organic synthesis. For researchers, particularly in the fields of medicinal chemistry and drug development, **vinyl isocyanate** serves as a key building block for constructing complex heterocyclic scaffolds and for modifying molecules to enhance their therapeutic properties.^{[3][4]}

This technical guide provides a comprehensive overview of **vinyl isocyanate**, including its chemical properties, a list of commercial suppliers and available purity grades, detailed experimental protocols for its synthesis and analysis, and its applications in pharmaceutical research.

Physical and Chemical Properties

Vinyl isocyanate is a volatile and reactive liquid. Its key physical and chemical properties are summarized in the table below. Due to its reactivity, it should be handled with appropriate safety precautions in a well-ventilated fume hood.

Property	Value	Source(s)
CAS Number	3555-94-0	[1] [2] [5]
Molecular Formula	C ₃ H ₃ NO	[1] [5] [6]
Molecular Weight	69.06 g/mol	[1] [6] [7]
Boiling Point	39-40 °C	[6] [7]
Density	0.938 g/mL at 25 °C	[6] [7]
Refractive Index (n _{20/D})	1.4190	[6]
Storage Temperature	2 - 8 °C	[7]
Synonyms	Isocyanic acid vinyl ester, Ethene, isocyanato-	[1] [5]

Commercial Suppliers and Purity Grades

Vinyl isocyanate is available from several chemical suppliers, typically on a research and development scale. The purity of the commercially available product is crucial for reproducible experimental results, especially in sensitive applications like drug synthesis.

Supplier	Purity Grade(s) Offered	Country
Dayang Chem (Hangzhou) Co., Ltd.	98.0%	China
Leap Chem Co., Ltd	Specialized fine chemicals supplier	China
BIOZOL Diagnostica Vertrieb GmbH	Research reagents and standards	Germany
Chemos (subsidiary of BIOZOL)	Laboratory and chemical industry solutions	Germany
Chemical Point	Research chemicals	(Not specified)

Note: Availability and purity grades are subject to change. It is recommended to contact the suppliers directly for the most current information.

Experimental Protocols

Detailed and reliable experimental protocols are essential for the safe and effective use of **vinyl isocyanate**. The following sections describe methodologies for its synthesis and purity analysis.

Synthesis of Vinyl Isocyanate

A common method for synthesizing **vinyl isocyanate** involves the dehydrochlorination of 1-chloroethyl isocyanate. The following protocol is adapted from established procedures.^[8]

Reaction Scheme: The synthesis proceeds by eliminating hydrogen chloride (HCl) from a precursor molecule.

Caption: Workflow for the synthesis of **vinyl isocyanate**.

Materials:

- 1-chloroethylcarbonyl chloride (563 parts)
- Hexamethylene diisocyanate (2800 parts by volume, as solvent)
- Nitrogen gas (for inert atmosphere)
- Thin film evaporator
- Cold traps (cooled with dry ice/acetone or liquid nitrogen)
- Gas chromatograph

Procedure:

- Dissolve 563 parts of 1-chloroethylcarbonyl chloride in 2800 parts by volume of hexamethylene diisocyanate.

- Set up a thin film evaporator with a jacket temperature of 73-75 °C. Purge the system with a counter-current of nitrogen gas.
- Introduce the solution into the evaporator. The material is expected to pass over at a temperature of 48-54 °C.
- Collect the volatile product, which includes **vinyl isocyanate** and any remaining 1-chloroethyl isocyanate, in a receiver followed by two downstream cold traps.
- The composition of the collected product is determined by gas chromatography. The expected boiling point of **vinyl isocyanate** is approximately 38.5 °C at 1,013 mbar.[8]

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Determining the purity of **vinyl isocyanate** and identifying potential impurities is critical. Due to its volatility, GC-MS is an ideal analytical method.[9][10] Isocyanates can be analyzed directly or after derivatization to improve chromatographic behavior and detection.[11]

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